

# Physical and chemical properties of (-)-Corey lactone diol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Corey lactone diol

Cat. No.: B601817

[Get Quote](#)

An In-Depth Technical Guide to the Physical and Chemical Properties of **(-)-Corey Lactone Diol**

## Introduction

**(-)-Corey lactone diol**, systematically named (3aR,4S,5R,6aS)-Hexahydro-5-hydroxy-4-(hydroxymethyl)-2H-cyclopenta[b]furan-2-one, is a pivotal chiral building block in synthetic organic chemistry.<sup>[1][2][3]</sup> Its significance stems from its role as a key intermediate in the total synthesis of prostaglandins and their analogues, a class of lipid compounds with diverse and potent physiological effects.<sup>[4][5][6]</sup> This guide provides a comprehensive overview of its physical and chemical properties, spectral data, and its application in synthesis, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**(-)-Corey lactone diol** is a white to off-white crystalline solid at room temperature.<sup>[2][3][7][8]</sup> It is a stable compound that can be stored at room temperature for at least two years.<sup>[4][9]</sup> The molecule possesses a gamma-lactone ring fused to a cyclopentane core, with two hydroxyl groups conferring its diol character.<sup>[10]</sup> This structure provides a rigid framework with well-defined stereochemistry, which is crucial for its application in asymmetric synthesis.<sup>[8]</sup>

## General Properties

The fundamental physical and chemical properties of **(-)-Corey lactone diol** are summarized in the table below. These values are critical for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
CAS Number	32233-40-2	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	172.18 g/mol	<a href="#">[1]</a> <a href="#">[7]</a>
Appearance	White to off-white crystalline powder or crystals	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Melting Point	114-119 °C	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[11]</a>
Boiling Point	~262 °C (rough estimate)	<a href="#">[7]</a> <a href="#">[11]</a>
Density	~1.21 g/cm <sup>3</sup> (rough estimate)	<a href="#">[7]</a> <a href="#">[11]</a>
Optical Rotation [α] <sup>20</sup> /D	-41° to -44° (c=1 to 1.4 in Methanol)	<a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Storage Temperature	Room Temperature, sealed in dry conditions	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[11]</a>

## Solubility

The solubility of **(-)-Corey lactone diol** is a key consideration for its use in various reaction and purification protocols. It is generally soluble in polar organic solvents.[\[1\]](#)[\[2\]](#)

Solvent	Solubility	Reference
Ethanol	~10 mg/mL	<a href="#">[9]</a>
DMSO	~30 mg/mL	<a href="#">[9]</a>
Dimethylformamide (DMF)	~50 mg/mL	<a href="#">[9]</a>
Methanol	Slightly soluble	<a href="#">[11]</a> <a href="#">[12]</a>
PBS (pH 7.2)	~10 mg/mL	<a href="#">[9]</a>

A stock solution can be prepared by dissolving the compound in an organic solvent purged with an inert gas.<sup>[9]</sup> For biological experiments, further dilutions into aqueous buffers are recommended, ensuring the residual organic solvent is insignificant.<sup>[9]</sup> It is not recommended to store aqueous solutions for more than one day.<sup>[9]</sup>

## Spectral Data

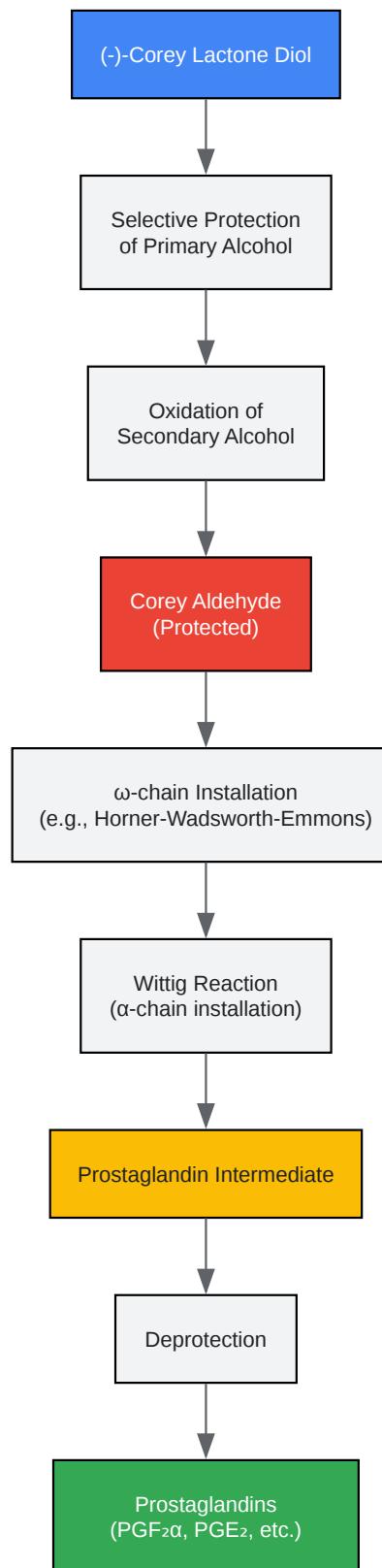
Spectroscopic data is essential for the identification and characterization of **(-)-Corey lactone diol**. The following table summarizes the key spectral information.

Spectroscopy	Data	Reference
<sup>1</sup> H NMR (400 MHz, Chloroform-d)	$\delta$ 4.93 (td, $J=6.8$ , 2.8Hz, 1H), 4.19 (q, $J=6.4$ Hz, 1H), 3.75 (dd, $J=10.8$ , 5.6Hz, 1H), 3.63 (dd, $J=10.8$ , 7.2Hz, 1H), 2.81 (dd, $J=18.0$ , 9.9Hz, 1H), 2.68– 2.56 (m, 1H), 2.53 (dd, $J=18.0$ , 2.4Hz, 1H), 2.43 (dt, $J=14.8$ , 6.4Hz, 1H), 2.10–1.94 (m, 2H)	[13]
<sup>13</sup> C NMR (100 MHz, DMSO-d <sub>6</sub> )	$\delta$ 177.36, 83.85, 72.81, 61.19, 56.10, 40.26, 39.37, 35.47	[13]
Topological Polar Surface Area (TPSA)	66.76 Å <sup>2</sup>	[14]

## Reactivity and Applications

**(-)-Corey lactone diol** is a versatile intermediate primarily used in the synthesis of prostaglandins and their analogues.<sup>[4][5]</sup> Its two hydroxyl groups at C-11 and C-13 (prostaglandin numbering) allow for various chemical modifications, particularly for the introduction of the  $\omega$ -chain of the prostaglandin structure.<sup>[4][9]</sup> The lactone functionality can be reduced to a lactol, which is then typically subjected to a Wittig reaction to install the  $\alpha$ -chain.

The following diagram illustrates the central role of **(-)-Corey lactone diol** as a precursor to Corey aldehyde, a key intermediate in the synthesis of various prostaglandins.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from **(-)-Corey lactone diol** to prostaglandins.

# Experimental Protocols

## Synthesis of (-)-Corey Lactone Diol

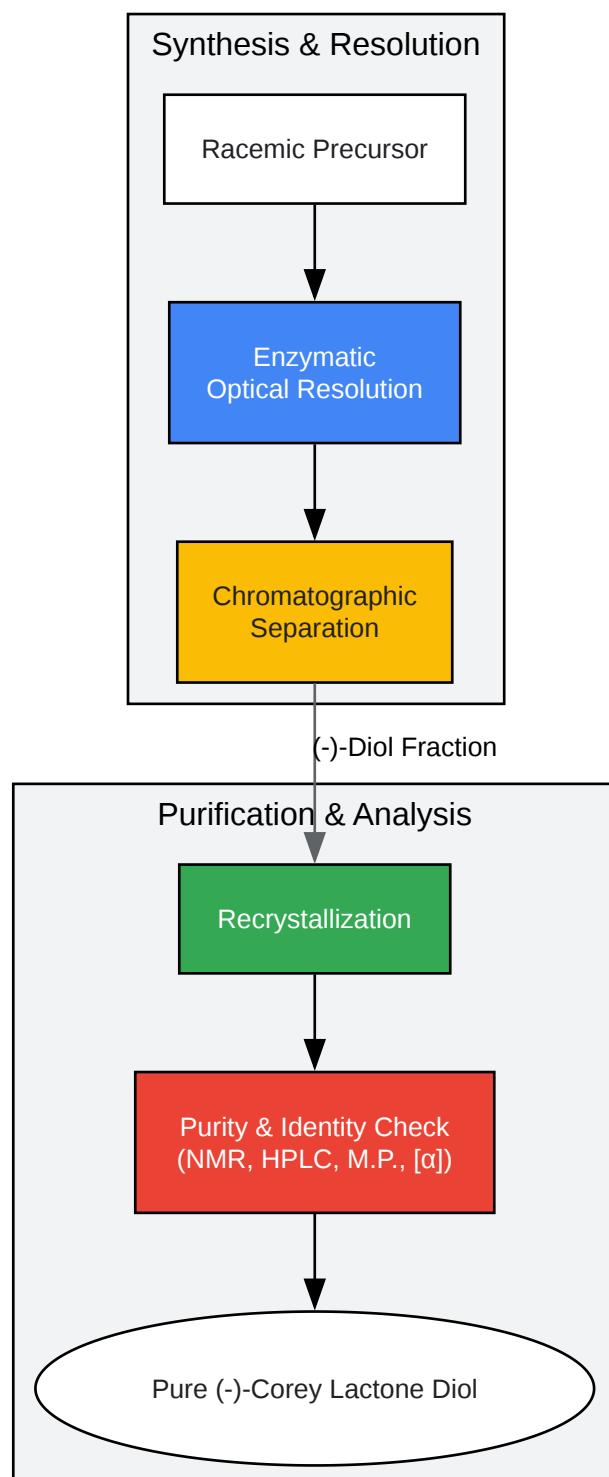
A common synthetic route to **(-)-Corey lactone diol** involves a multi-step process starting from dicyclopentadiene.[\[15\]](#) The following is a representative protocol for one of the key resolution and hydrolysis steps.

### Optical Resolution and Hydrolysis to **(-)-Corey Lactone Diol**

This protocol describes the enzymatic acylation for optical resolution, followed by hydrolysis to yield the desired enantiomerically pure diol.

- Enzymatic Acylation:
  - To a solution of  $(\pm)$ -Corey lactone diol (1 equivalent) in an appropriate organic solvent (e.g., dichloromethane), add an acylating agent such as vinyl acetate (1.1 equivalents).[\[16\]](#)
  - Add a lipase enzyme (e.g., Lipase AK) to the mixture at room temperature.[\[16\]](#)
  - Stir the reaction and monitor its progress by TLC or HPLC. The enzyme will selectively acylate one enantiomer.
  - Upon completion (typically when ~50% conversion is reached), quench the reaction and separate the acylated ester from the unreacted diol using column chromatography.
- Hydrolysis of the Resolved Ester (if the other enantiomer is desired) or Purification of the Diol:
  - The unreacted **(-)-Corey lactone diol** is purified by recrystallization from a suitable solvent system (e.g., chloroform or methanol/n-pentane) to yield the product as a white solid.[\[13\]](#)[\[15\]](#)
  - If the acylated (+)-enantiomer was isolated, it can be hydrolyzed back to the diol using standard basic or acidic conditions if needed.

The general workflow for synthesis and purification is illustrated below.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **(-)-Corey lactone diol**.

## Conclusion

**(-)-Corey lactone diol** is a cornerstone chiral intermediate in the synthesis of prostaglandins and other complex bioactive molecules. Its well-defined stereochemistry, stability, and versatile reactivity make it an invaluable tool for synthetic chemists. This guide has provided a detailed overview of its physical and chemical properties, solubility, and spectral characteristics, along with insights into its synthetic applications and relevant experimental workflows. A thorough understanding of these properties is essential for its effective utilization in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (-)-Corey lactone diol | 32233-40-2 | FC29747 | Biosynth [biosynth.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. originbiopharma.com [originbiopharma.com]
- 5. Lactones in the Synthesis of Prostaglandins and Prostaglandin Analogs [ouci.dntb.gov.ua]
- 6. Pot and time economies in the total synthesis of Corey lactone - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 7. Page loading... [wap.guidechem.com]
- 8. originbiopharma.com [originbiopharma.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. Human Metabolome Database: Showing metabocard for (-)-Corey lactone diol (HMDB0341202) [hmdb.ca]
- 11. (-)-Corey lactone diol CAS#: 32233-40-2 [m.chemicalbook.com]
- 12. (-)-Corey Lactone Diol 32233-40-2 | TCI EUROPE N.V. [tcichemicals.com]

- 13. CN113480506A - Preparation method of corey lactone diol - Google Patents  
[patents.google.com]
- 14. chemscene.com [chemscene.com]
- 15. Synthetic method of (-)-Corey lactone diol - Eureka | Patsnap [eureka.patsnap.com]
- 16. EP0501310A1 - Method for optical resolution of corey lactone diols - Google Patents  
[patents.google.com]
- To cite this document: BenchChem. [Physical and chemical properties of (-)-Corey lactone diol]. BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b601817#physical-and-chemical-properties-of-corey-lactone-diol>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)